

# 3-Fluorophenol: A Technical Safety Guide for Researchers

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## Compound of Interest

Compound Name: 3-Fluorophenol

Cat. No.: B1196323

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This technical support center provides essential safety information, troubleshooting guides, and frequently asked questions for researchers, scientists, and drug development professionals working with **3-Fluorophenol**. Adherence to these guidelines is critical to ensure a safe laboratory environment.

## Quantitative Safety Data

A summary of the key quantitative safety and physical property data for **3-Fluorophenol** is provided below for easy reference.

| Property          | Value   | Source |
|-------------------|---|--------|
| Molecular Formula | C <sub>6</sub> H <sub>5</sub> FO  | [1]    |
| Molecular Weight  | 112.10 g/mol  | [1]    |
| CAS Number        | 372-20-3  | [2]    |
| Appearance        | White or Colorless to Light orange to Yellow powder to lump to clear liquid |        |
| Boiling Point     | 178 °C  |        |
| Melting Point     | 8-12 °C   |        |
| Density           | 1.238 g/mL at 25 °C   |        |
| Flash Point       | 71 °C (159.8 °F) - closed cup   |        |
| Vapor Pressure    | 1.19 mmHg   | [3]    |

## Hazard Identification and GHS Classifications

**3-Fluorophenol** is classified as a hazardous substance. The following table summarizes its GHS hazard statements.

| Hazard Code | Description   | Classification   |
|-------------|---|--|
| H227        | Combustible liquid  | Combustible liquid                                     |
| H301 / H302 | Toxic if swallowed / Harmful if swallowed                 | Acute toxicity, oral[3]                                |
| H312        | Harmful in contact with skin                              | Acute toxicity, dermal[3]                              |
| H315        | Causes skin irritation                                    | Skin corrosion/irritation[3]                           |
| H318 / H319 | Causes serious eye damage / Causes serious eye irritation | Serious eye damage/eye irritation[4]                   |
| H332        | Harmful if inhaled  | Acute toxicity, inhalation                             |
| H412        | Harmful to aquatic life with long lasting effects         | Hazardous to the aquatic environment, long-term hazard |

## Frequently Asked Questions (FAQs) and Troubleshooting

This section addresses common questions and troubleshooting scenarios that may arise during experiments involving **3-Fluorophenol**.

Q1: What are the immediate first aid measures I should take in case of accidental exposure to **3-Fluorophenol**?

- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[4]
- In case of skin contact: Immediately take off contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.[4]
- In case of eye contact: Rinse cautiously with water for at least 15 minutes.[4] Remove contact lenses, if present and easy to do. Continue rinsing and seek immediate medical attention.

- If swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[4][5]

Q2: I spilled a small amount of **3-Fluorophenol** on my lab bench. How should I clean it up?

For small spills, absorb the material with a liquid-absorbent material (e.g., Chemizorb®). Collect the waste in a suitable, closed container for disposal.[6] Ensure the area is well-ventilated. Remove all sources of ignition as **3-Fluorophenol** is a combustible liquid.[4][6]

Q3: What type of personal protective equipment (PPE) is required when handling **3-Fluorophenol**?

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.[4]
- Skin Protection: Wear chemical-impermeable gloves and protective clothing.[4]
- Respiratory Protection: If working in a poorly ventilated area or if exposure limits are exceeded, use a full-face respirator.[4]

Q4: How should I properly store **3-Fluorophenol** in the laboratory?

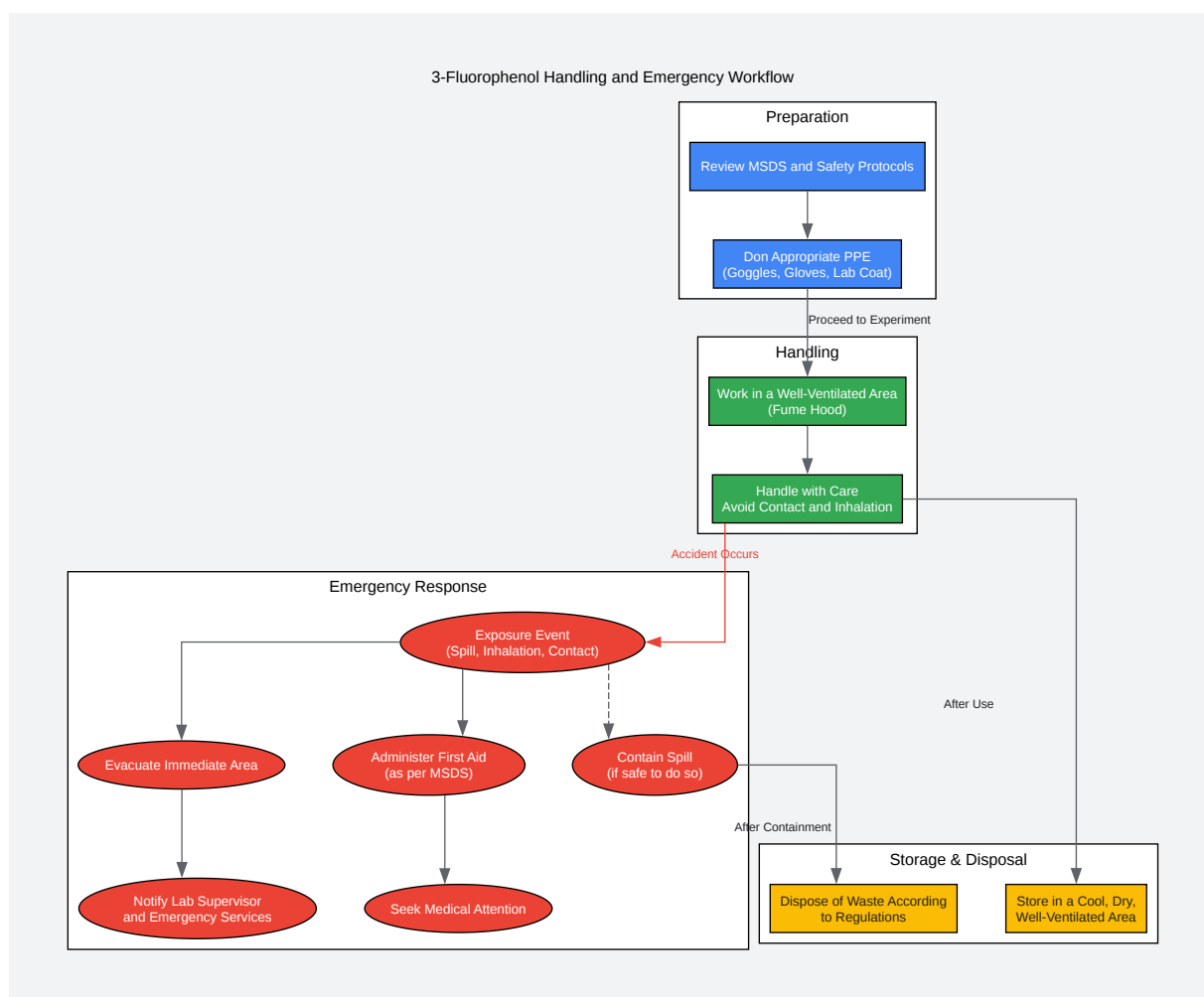
Store the container tightly closed in a dry, cool, and well-ventilated place.[4][6] Keep it away from heat, sparks, and open flames.[2][5] It is incompatible with strong oxidizing agents, acid chlorides, and acid anhydrides.[5]

Q5: What are the appropriate fire-fighting measures for a fire involving **3-Fluorophenol**?

Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish the fire.[4] Firefighters should wear self-contained breathing apparatus.[4]

## Experimental Workflow & Emergency Protocol

The following diagram outlines the standard workflow for handling **3-Fluorophenol** and the immediate steps to take in an emergency situation.



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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)